

Safeguarding Your Laboratory: Proper Disposal of 2-Ethyl-1-indanone

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Compound of Interest

Compound Name: 2-Ethyl-1-indanone

Cat. No.: B1366218

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A comprehensive guide for the safe handling and disposal of **2-Ethyl-1-indanone**, ensuring the protection of laboratory personnel and environmental integrity.

Researchers and professionals in drug development handle a vast array of chemical compounds, each with its own unique set of handling and disposal requirements. Among these is **2-Ethyl-1-indanone**, a bicyclic hydrocarbon compound utilized in the pharmaceutical and photonics industries.^[1] Adherence to proper disposal protocols for this and all laboratory chemicals is not merely a matter of regulatory compliance, but a cornerstone of a robust safety culture. This guide provides essential, step-by-step procedures for the safe disposal of **2-Ethyl-1-indanone**, from immediate handling precautions to the final steps of waste management.

Immediate Safety and Handling

Before initiating any disposal procedure, it is imperative to employ appropriate safety measures. **2-Ethyl-1-indanone** is classified as harmful if swallowed, causes skin and serious eye irritation, is toxic if inhaled, and is suspected of causing cancer and damaging fertility or the unborn child.^[2] It may also cause damage to organs through prolonged or repeated exposure.^[2]

Engineering Controls: All manipulations of **2-Ethyl-1-indanone** should be conducted in a well-ventilated area, ideally within a certified chemical fume hood.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or glasses that meet appropriate government standards such as NIOSH (US) or EN 166 (EU) are mandatory.
- **Hand Protection:** Chemically resistant, impermeable gloves must be worn.^[3] Always inspect gloves prior to use and dispose of them correctly after handling the material.
- **Body Protection:** A laboratory coat and other protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** If ventilation is inadequate or for firefighting, a self-contained breathing apparatus may be necessary.^[3]^[4]

Hygiene: Thoroughly wash hands after handling. Do not eat, drink, or smoke in areas where this chemical is used.

Quantitative Data for 2-Ethyl-1-indanone

For quick reference, the following table summarizes key quantitative data for **2-Ethyl-1-indanone**.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O
Molecular Weight	160.21 g/mol ^[1] ^[5]
Appearance	Light yellow oil ^[6]
Boiling Point	67°C @ 0.2 mm Hg ^[5] ^[6]
Density	1.038 g/mL at 25°C ^[5]
Flash Point	103°C ^[6]
Refractive Index	n ₂₀ /D 1.545 ^[5]
Vapor Pressure	0.0159 mmHg at 25°C ^[6]

Step-by-Step Disposal Procedure

Under no circumstances should **2-Ethyl-1-indanone** be disposed of down the drain or in general waste. The required method of disposal is to engage a licensed disposal company for all surplus and non-recyclable solutions.[7]

1. Waste Identification and Collection:

- Identify all waste streams containing **2-Ethyl-1-indanone**. This includes the pure compound, contaminated labware (e.g., pipette tips, weighing boats, gloves), and solutions.
- Collect this waste in a designated, sturdy, and leak-proof container. The original container is often a suitable choice if it remains in good condition.

2. Segregation:

- Segregate **2-Ethyl-1-indanone** waste from other incompatible chemical wastes. It should be kept away from strong oxidizing agents, strong bases, and metals.[4]
- Store acids and bases separately.

3. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**2-Ethyl-1-indanone**."
- The label must also include the approximate quantity of the waste and the date of accumulation.

4. Temporary Storage in the Laboratory:

- Store the sealed waste container in a designated and secure "Satellite Accumulation Area" (SAA).
- The SAA must be in a cool, dry, and well-ventilated location, away from heat and sources of ignition.[4][8] Ensure the container is always closed except when adding waste.

5. Disposal Request:

- Once the container is full, or in accordance with your institution's guidelines, arrange for pickup by a licensed hazardous waste disposal company.
- Follow your institution's specific procedures for requesting a waste pickup.

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate: Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.[\[3\]](#)
- Ventilate: Ensure adequate ventilation.[\[3\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition.[\[3\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, as discharge into the environment must be avoided.[\[3\]](#)
- Clean-up: Wearing the appropriate PPE, collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.[\[3\]](#) For solid material, sweep up and shovel into suitable containers, avoiding dust formation.[\[4\]](#)

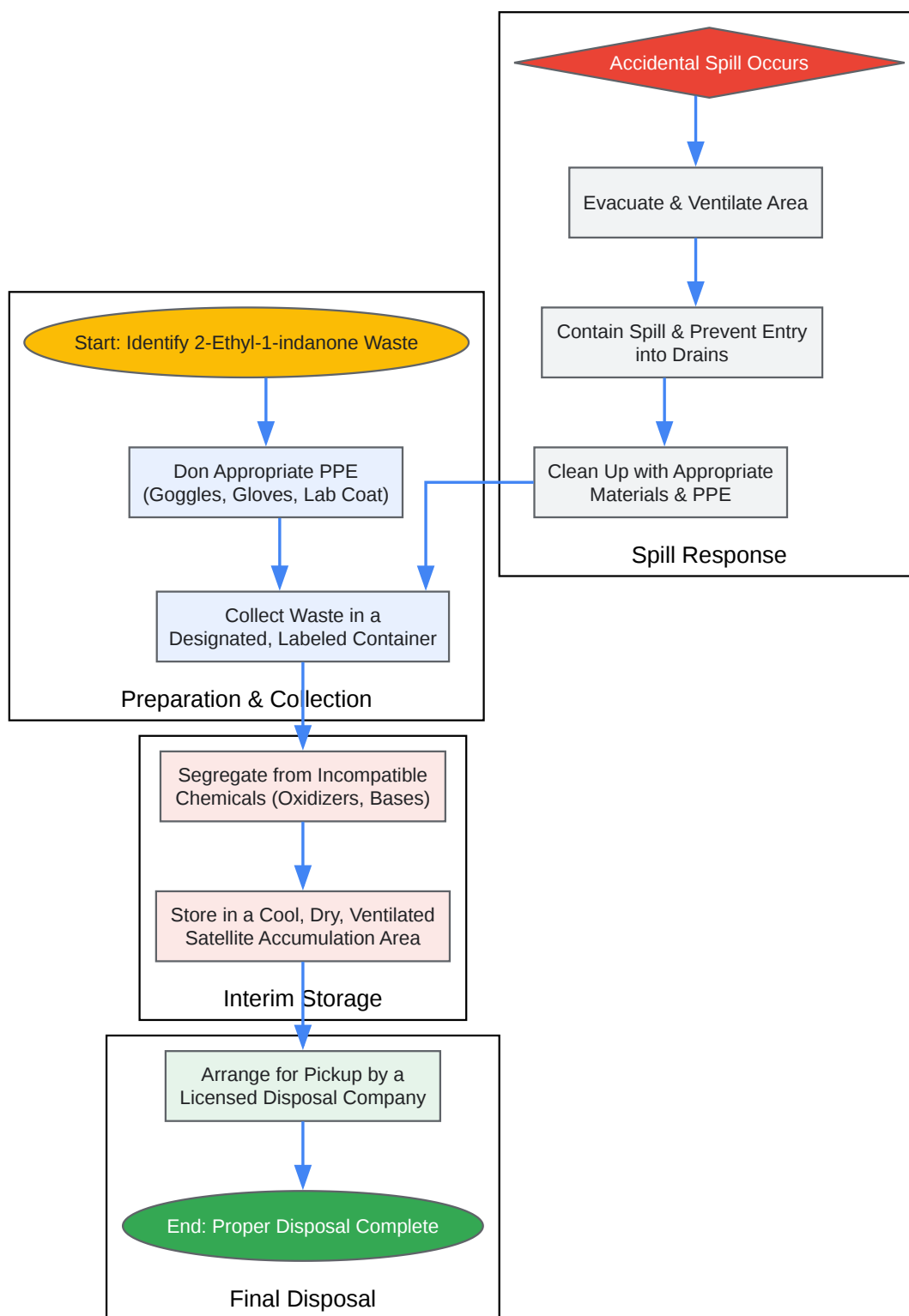


Figure 1: 2-Ethyl-1-indanone Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **2-Ethyl-1-indanone**.

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